

Tolinapant progression-free survival overall survival data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tolinapant

CAS No.: 1799328-86-1

Cat. No.: S519589

Get Quote

Summary of Available Tolinapant Clinical Data

The table below summarizes the key findings from recent clinical trials involving **Tolinapant**.

Trial Context	Phase	Patient Population	Reported Efficacy Outcomes	Key Survival Data	Source/Reference
Combination with Radiotherapy [1]	Early-phase	10 cisplatin-ineligible pts with locally advanced HNSCC	70% (7/10 pts) remained free of disease at a median follow-up of 13.8 months	Median PFS and OS not yet reported	[1]
Monotherapy in Advanced Cancers/Lymphomas [2]	Phase 1	45 pts with advanced solid tumors or lymphomas	1 pt with Cutaneous T-Cell Lymphoma had clinically meaningful improvement; 10 pts had stable disease	Median PFS: 55 days; Median OS: 265 days	[2]

Tolinapant's Mechanism of Action and Experimental Evidence

Mechanism of Action

Tolinapant (ASTX660) is an oral, non-peptidomimetic antagonist of cellular and X-linked inhibitors of apoptosis proteins (cIAP1/2 and XIAP) [2]. IAPs are frequently overexpressed in tumor cells, promoting cell survival and contributing to resistance against chemotherapy and radiotherapy [2]. By inhibiting these proteins, **Tolinapant** blocks their pro-survival signals and promotes the induction of apoptosis (programmed cell death) in cancer cells [2].

This mechanism provides a strong rationale for combining **Tolinapant** with other cancer treatments like radiation therapy, as it can counteract the tumor's inherent defenses. A preclinical study on head and neck cancer models suggested that combining an IAP antagonist with radiation could enhance anti-tumor immunity [1].

Detailed Experimental Protocols

The following details the methodology from a recent clinical trial combining **Tolinapant** with definitive radiotherapy [1]:

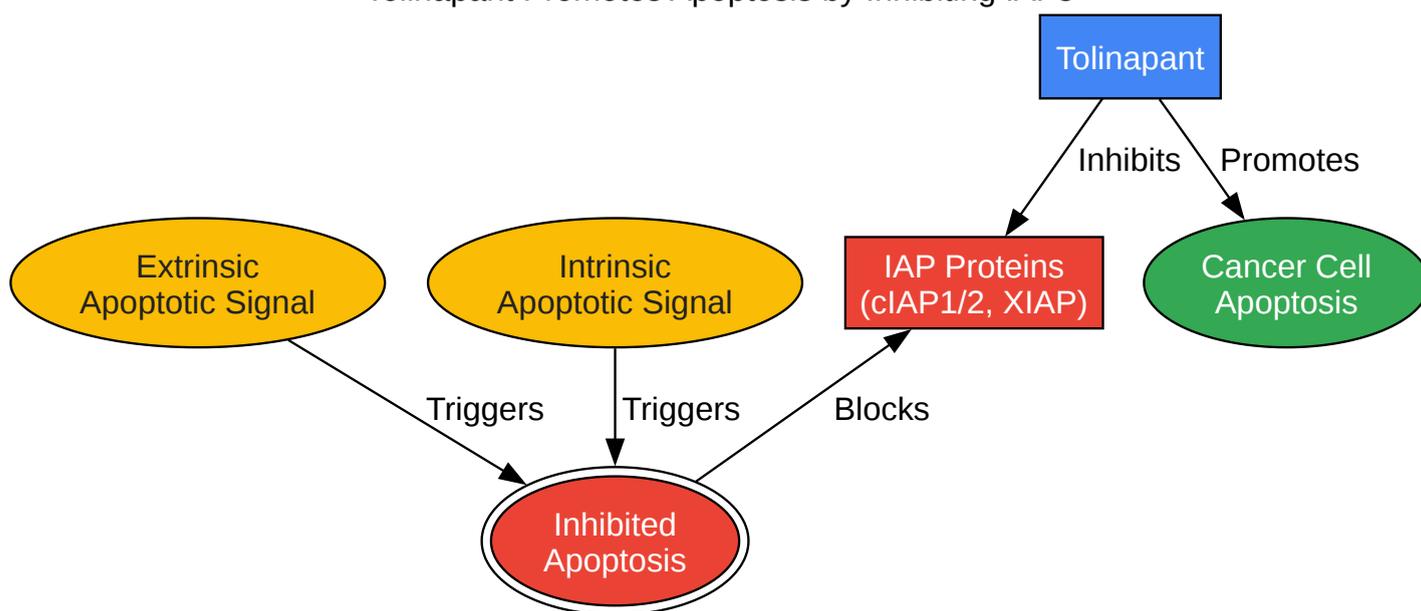
- **Patient Population:** The trial enrolled adult patients with locally or locoregionally advanced head and neck squamous cell carcinoma (HNSCC), both HPV-positive and negative, who were ineligible to receive cisplatin.
- **Treatment Regimen:**
 - **Radiotherapy:** Delivered via intensity-modulated RT (IMRT) or proton therapy to a total dose of 70 Gy in 35 fractions.
 - **Tolinapant:** Administered orally at 180 mg/day, given on an every-other-week schedule concurrently with radiotherapy. A dose de-escalation to 90 mg was permitted for toxicity management.
- **Primary Endpoints:** The study focused on safety and feasibility, with all patients completing the planned treatment without requiring dose de-escalation.
- **Biomarker Analysis:** Research blood samples were collected at baseline and during radiotherapy to assess immunologic changes, specifically measuring levels of activated (CD38+HLA-DR+) CD8+ T

lymphocytes [1].

Diagram of Tolinapant's Mechanism and Trial Design

To better visualize the drug's mechanism and the structure of the clinical trial discussed, here are two diagrams created using Graphviz.

Tolinapant Promotes Apoptosis by Inhibiting IAPs



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Early-Phase Trial of IAP Antagonist Tolinapant and Definitive ... [pubmed.ncbi.nlm.nih.gov]
2. FDA Grants Orphan Drug Designation to Tolinapant for Treatment of... [targetedonc.com]

To cite this document: Smolecule. [Tolinapant progression-free survival overall survival data].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b519589#tolinapant-progression-free-survival-overall-survival-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com